

# 2,3-Dichloronaphthalene chemical structure and properties

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## Compound of Interest

Compound Name: 2,3-Dichloronaphthalene

Cat. No.: B020057

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## 2,3-Dichloronaphthalene: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and relevant experimental methodologies for **2,3-Dichloronaphthalene**. This information is intended to support research and development activities involving this compound and its derivatives.

## Chemical Structure and Identification

**2,3-Dichloronaphthalene** is a polycyclic aromatic hydrocarbon (PAH) characterized by a naphthalene core with two chlorine atoms substituted at the C2 and C3 positions.<sup>[1]</sup> This specific substitution pattern influences its chemical reactivity and physical properties.

SMILES:Clc1cc2ccccc2cc1Cl

InChI Key:SKGXUFZRYNGFJS-UHFFFAOYSA-N<sup>[2][3][4]</sup>

## Physicochemical Properties

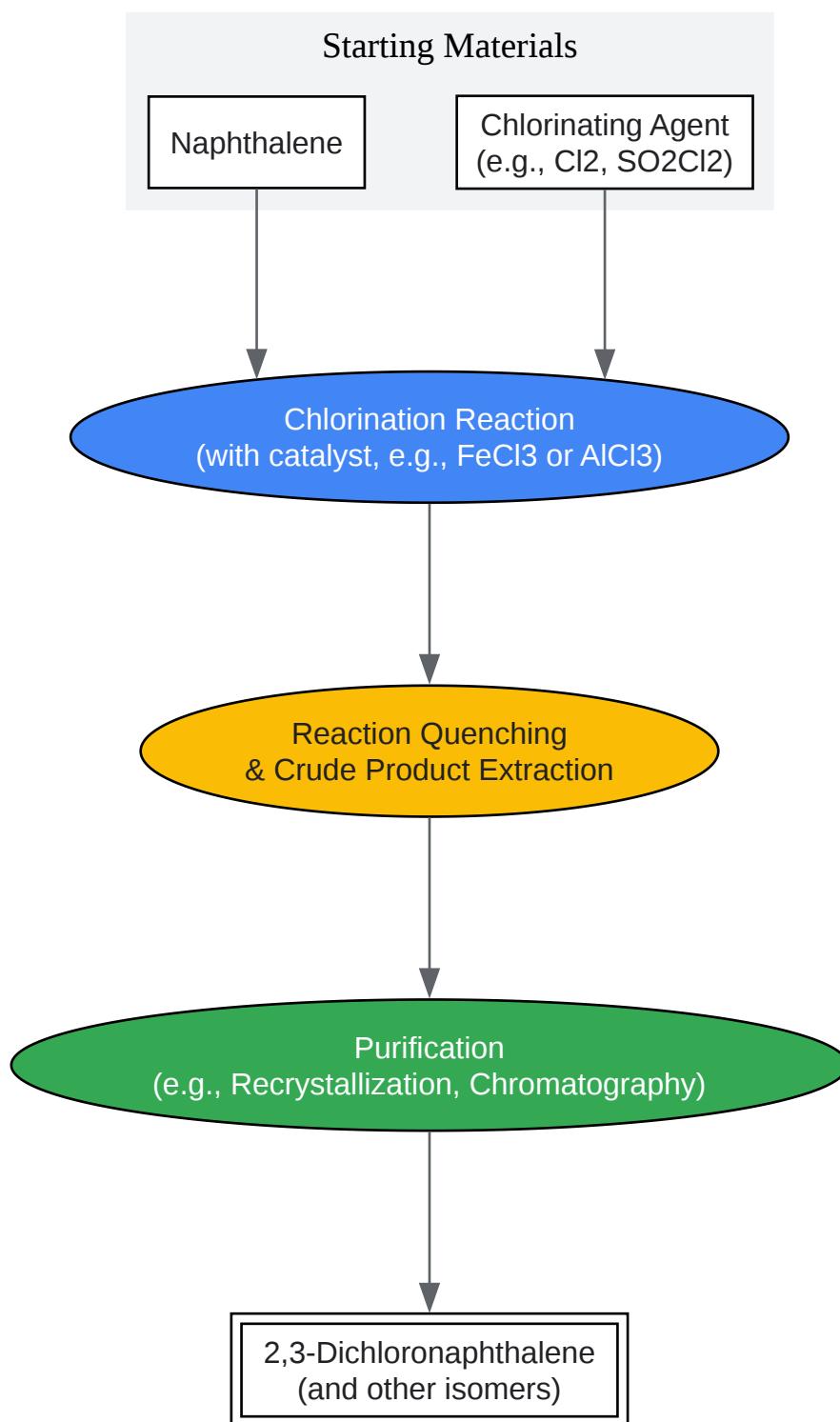
The following table summarizes the key quantitative data for **2,3-Dichloronaphthalene**.

Property	Value	Unit	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>6</sub> Cl <sub>2</sub>		[2][3][5][6]
Molecular Weight	197.06	g/mol	[2][5][6][7]
CAS Number	2050-75-1		[2][3][5][6]
Appearance	Pale yellow crystalline solid		[1]
Melting Point	55.00	°C	[1]
Boiling Point	298.17	°C at 760 mmHg	[7]
Density	1.3527	g/cm <sup>3</sup>	[1]
LogP (Octanol/Water Partition Coefficient)	4.1466		[5][8]
Solubility	Poorly soluble in water; soluble in organic solvents like ethanol, acetone, and benzene.[1][6]		

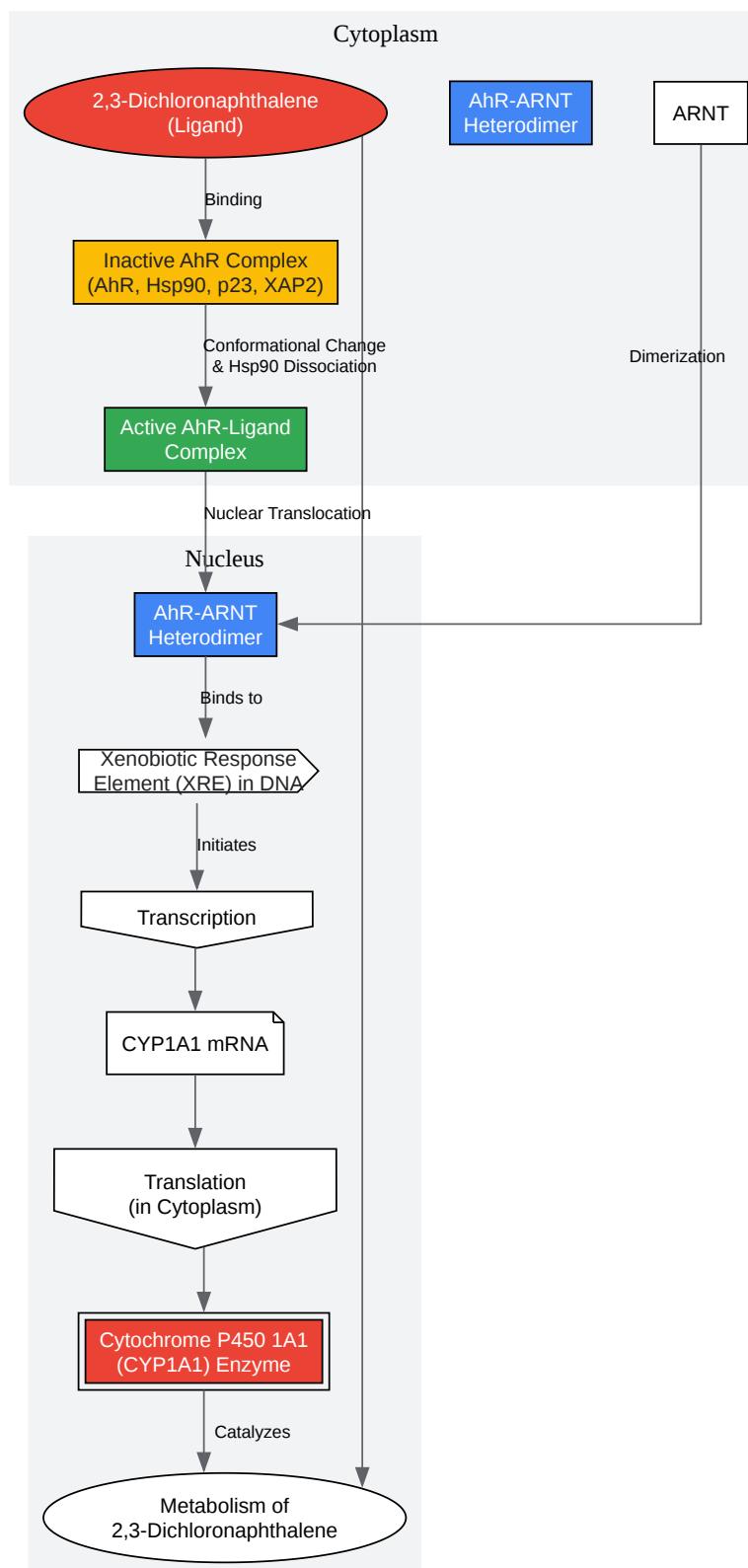
## Experimental Protocols

### Synthesis of Dichloronaphthalene Derivatives (Illustrative Workflow)

While a specific protocol for the direct synthesis of **2,3-Dichloronaphthalene** was not detailed in the reviewed literature, a general workflow for the synthesis of substituted naphthalene compounds can be illustrated. The following diagram represents a plausible synthetic route, which would require empirical optimization for this specific isomer.





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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. In vitro metabolism of naphthalene by human liver microsomal cytochrome P450 enzymes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Naphthalene, 2,3-dichloro- [webbook.nist.gov]
- 4. [researchgate.net](http://researchgate.net) [researchgate.net]
- 5. Ah receptor signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. AhR signaling pathways and regulatory functions - PMC [pmc.ncbi.nlm.nih.gov]
- 7. [epa.gov](http://epa.gov) [epa.gov]
- 8. [env.go.jp](http://env.go.jp) [env.go.jp]
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